

Technical Guide: Physicochemical Properties of (-)-Bis[(S)-1-phenylethyl]amine Hydrochloride

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Compound of Interest

Compound Name: (-)-Bis[(S)-1-phenylethyl]amine hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical and chemical properties of **(-)-Bis[(S)-1-phenylethyl]amine hydrochloride**, a chiral compound widely utilized in asymmetric synthesis and chiral resolution. The information is compiled to assist researchers and professionals in its effective application.

Physical Appearance and Form

(-)-Bis[(S)-1-phenylethyl]amine hydrochloride is consistently described as a white solid.^[1] It is typically available in the form of a crystalline powder or crystals.^{[2][3]}

Quantitative Physicochemical Data

The key physicochemical properties of **(-)-Bis[(S)-1-phenylethyl]amine hydrochloride** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	$C_{16}H_{20}ClN$	[1] [4] [5]
Molecular Weight	261.79 g/mol	[1] [4] [5]
Melting Point	261-263 °C	[1] [4] [6]
Appearance	White crystalline or powdery solid	[1] [2] [3]
Solubility	Soluble in water and alcohol solvents	[1]
Optical Rotation	-73° (c=3, ethanol)	[1] [2]
	-37° (c=1, ethanol)	[1]
Storage Condition	Inert atmosphere, Room Temperature	[1] [2]

Note on Optical Rotation: Discrepancies in reported optical rotation values may be attributed to variations in measurement conditions or sample purity.

Applications in Asymmetric Synthesis

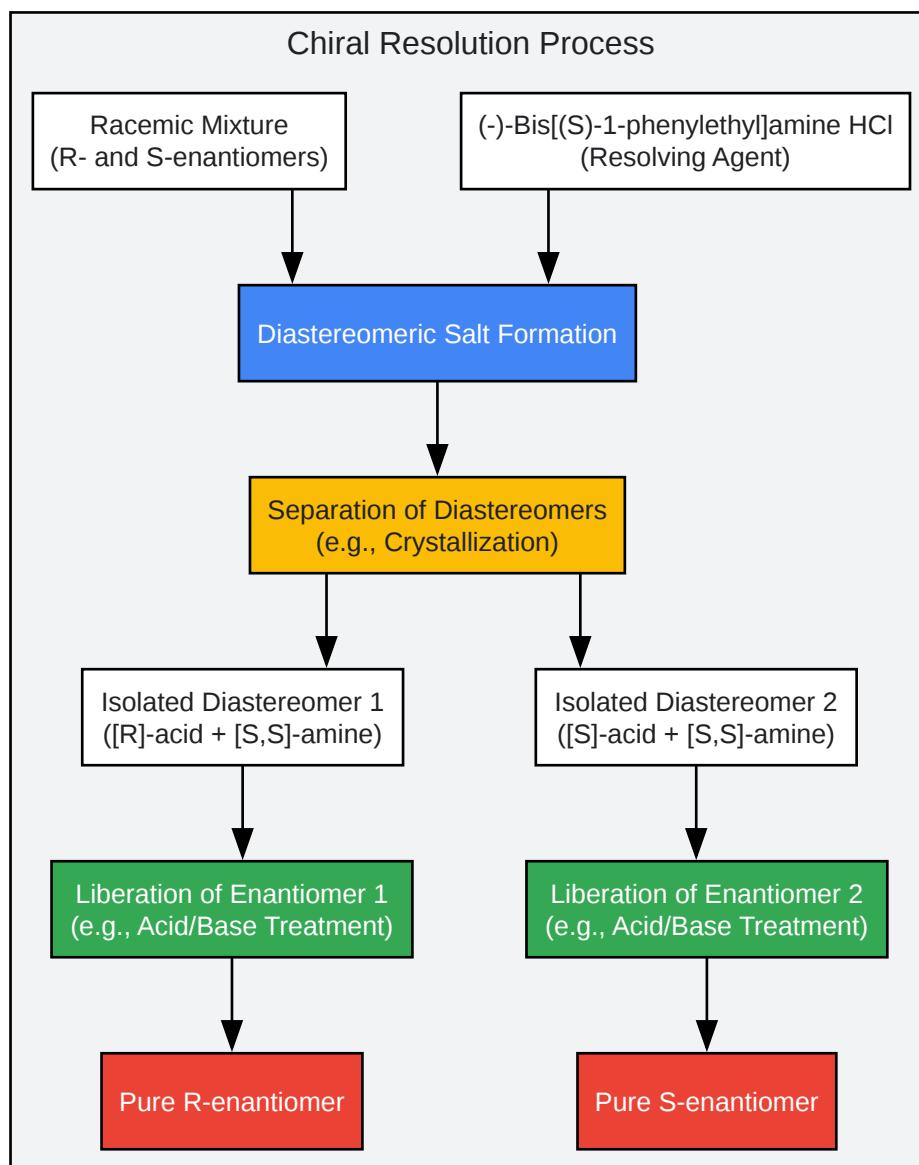
(-)-Bis[(S)-1-phenylethyl]amine hydrochloride serves as a critical tool in synthetic organic chemistry. Its primary applications include:

- Chiral Resolution Reagent: It is employed to separate racemic compounds into their constituent enantiomers, which is a crucial step in the production of optically active pharmaceuticals.[\[2\]](#)
- Catalyst in Asymmetric Synthesis: The compound functions as a catalyst to stereoselectively guide chemical reactions, leading to the desired chiral product.[\[1\]](#)
- Intermediate for Chiral Ligands: It is used in the preparation of other chiral compounds and ligands, such as phosphoramidite ligands (e.g., Feringa ligand).[\[1\]](#)[\[4\]](#)

- Chiral Shift Agent: In NMR spectroscopy, it can be used as a chiral shift agent to determine the enantiomeric purity of other chiral molecules.[4]

Logical Workflow: Application in Chiral Resolution

The following diagram illustrates the logical workflow of using **(-)-Bis[(S)-1-phenylethyl]amine hydrochloride** as a chiral resolution agent.



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Caption: Workflow for chiral resolution using a resolving agent.

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis of **(-)-Bis[(S)-1-phenylethyl]amine hydrochloride** or its specific applications were not available in the initial search results. It is generally prepared through chiral synthesis methods.^[1] For specific experimental procedures, researchers are advised to consult peer-reviewed chemical synthesis journals and established laboratory manuals.

Safety Information

This compound is irritating to the eyes, respiratory system, and skin.^[1] It is essential to handle it with appropriate personal protective equipment, including gloves and eye/face protection, in a well-ventilated area.^[1] In case of eye contact, rinse immediately with plenty of water and seek medical advice.^[1]

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